

(4-Fluoro-3-nitrophenyl)methanamine safety data sheet and handling precautions

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Compound of Interest

Compound Name: (4-Fluoro-3-nitrophenyl)methanamine

Cat. No.: B1342181

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Technical Safety Guide for (4-Fluoro-3-nitrophenyl)methanamine

Disclaimer: No specific Safety Data Sheet (SDS) for **(4-Fluoro-3-nitrophenyl)methanamine** (CAS No. 771581-73-8) is publicly available. The following information is compiled from data on structurally similar compounds, including 4-fluoro-3-nitroaniline, 4-fluoro-3-nitrophenol, and other aromatic nitro compounds. This guide should be used for informational purposes only, and a comprehensive risk assessment should be conducted by qualified personnel before handling this chemical.

This technical guide provides an in-depth overview of the potential hazards, handling precautions, and emergency procedures for **(4-Fluoro-3-nitrophenyl)methanamine**, intended for researchers, scientists, and professionals in drug development.

Hazard Identification and Classification

Based on data from analogous compounds, **(4-Fluoro-3-nitrophenyl)methanamine** is anticipated to be classified as a hazardous chemical. The primary hazards are expected to be related to toxicity if ingested, inhaled, or in contact with skin, as well as potential for skin and eye irritation. Aromatic nitro compounds can also pose a risk of methemoglobinemia upon absorption.


Globally Harmonized System (GHS) Classification (Predicted)

The following table summarizes the likely GHS hazard classifications based on structurally similar chemicals.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3 or 4	H301: Toxic if swallowed or H302: Harmful if swallowed.[1][2]
Acute Toxicity, Dermal	Category 3 or 4	H311: Toxic in contact with skin or H312: Harmful in contact with skin.[2][3]
Acute Toxicity, Inhalation	Category 3 or 4	H331: Toxic if inhaled or H332: Harmful if inhaled.[2][3]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[2]
Serious Eye Damage/Eye Irritation	Category 1 or 2A	H318: Causes serious eye damage or H319: Causes serious eye irritation.[2]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	H373: May cause damage to organs through prolonged or repeated exposure.[3]

Signal Word: Danger or Warning[1][3]

Hazard Pictograms:

 alt text

Physical and Chemical Properties

Quantitative data for **(4-Fluoro-3-nitrophenyl)methanamine** is not readily available. The table below presents data for a closely related compound, 4-fluoro-3-nitroaniline, to provide an estimation of its properties.

Property	Value (for 4-fluoro-3-nitroaniline)
Molecular Formula	C ₆ H ₅ FN ₂ O ₂
Molecular Weight	156.11 g/mol
Appearance	Yellow or gold powder
Melting Point	94-96 °C
Flash Point	91 °C (closed cup)

Handling and Storage

Proper handling and storage procedures are critical to minimize the risk of exposure and ensure the stability of the compound.

Handling

- Engineering Controls: Handle in a well-ventilated area, preferably within a certified chemical fume hood.[\[4\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles and a face shield.[\[4\]](#)
 - Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.
 - Respiratory Protection: If engineering controls are insufficient or when handling large quantities, use a NIOSH-approved respirator with an appropriate cartridge.
- Hygiene Practices: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.

Storage

- Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Incompatibilities: Keep away from strong oxidizing agents.
- Light and Air Sensitivity: Protect from light and air. Some aromatic amines and nitro compounds can be sensitive to light and air.

Emergency Procedures

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [4]
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists. [4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention. [4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Fire-Fighting Measures

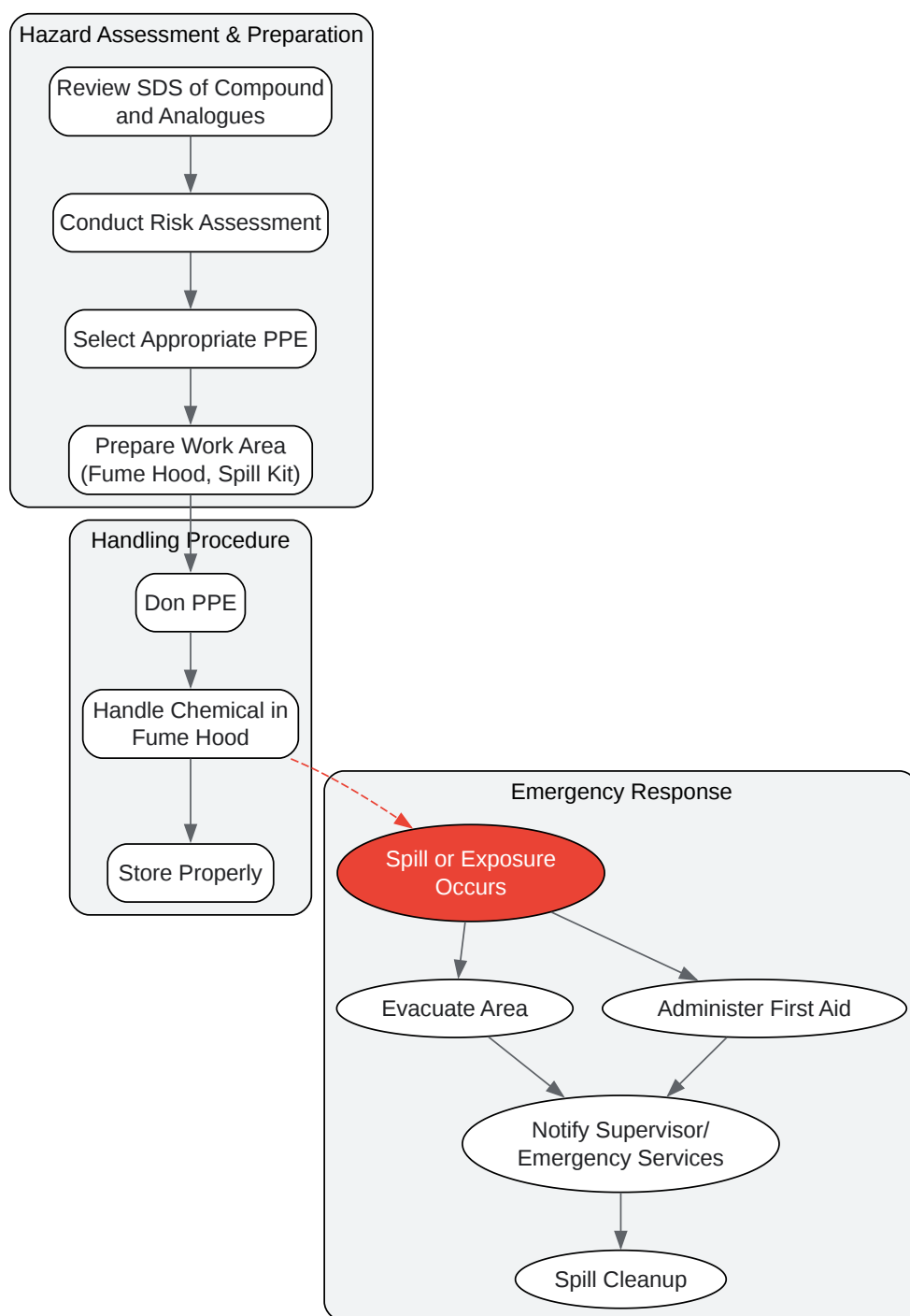
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Combustion may produce toxic fumes of carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen fluoride.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[5\]](#)

Accidental Release Measures

- **Personal Precautions:** Evacuate personnel to a safe area. Wear appropriate PPE as described in Section 3.1. Avoid breathing dust and contact with the substance.
- **Environmental Precautions:** Prevent the material from entering drains or waterways.
- **Containment and Cleanup:** For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal. For large spills, contain the spill and collect the material for disposal.

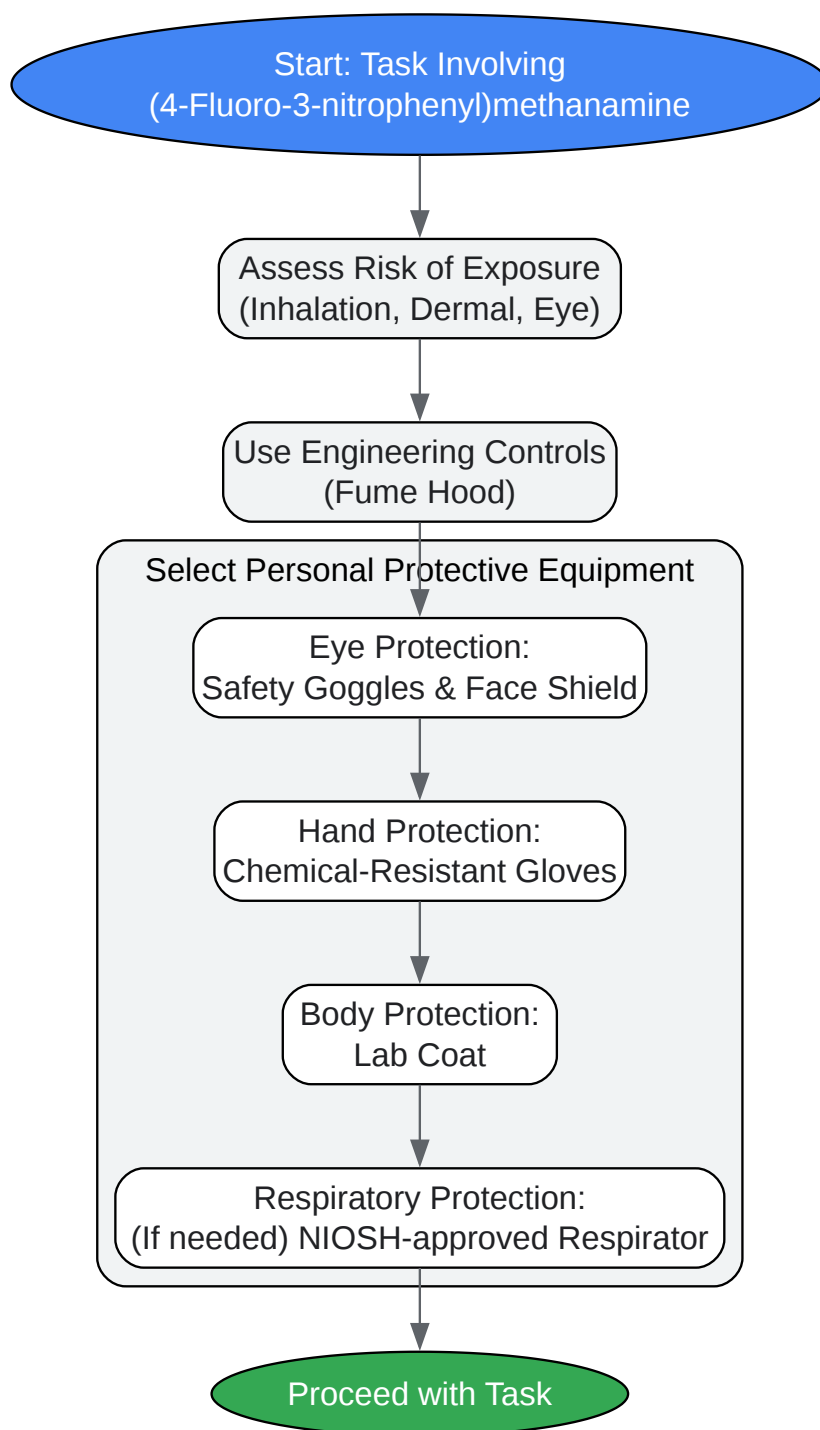
Experimental Protocols and Workflows

As no specific experimental protocols for **(4-Fluoro-3-nitrophenyl)methanamine** are available, the following diagrams illustrate general workflows for handling hazardous chemicals.



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Caption: General workflow for hazard assessment, handling, and emergency response for a hazardous chemical.



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Caption: Workflow for the selection of appropriate Personal Protective Equipment (PPE).

Toxicological Information (Predicted)

Detailed toxicological studies on **(4-Fluoro-3-nitrophenyl)methanamine** are not available in the public domain. Based on analogous compounds, the substance is likely to be toxic by ingestion, inhalation, and skin contact. Aromatic nitro compounds are known to cause methemoglobinemia, which impairs the oxygen-carrying capacity of the blood, leading to cyanosis, headache, dizziness, and in severe cases, death.

Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Contaminated packaging should be treated as the chemical itself. Do not allow the material to enter drains or waterways.

This technical guide is intended to provide a starting point for the safe handling of **(4-Fluoro-3-nitrophenyl)methanamine**. It is imperative that all users consult with their institution's environmental health and safety department and conduct a thorough risk assessment before commencing any work with this compound.

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